

Application Notes and Protocols for Stability Testing of NHC-Triphosphate

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Compound of Interest

Compound Name: NHC-triphosphate tetrasodium

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Introduction

N-hydroxycytidine (NHC)-triphosphate is the active intracellular metabolite of the antiviral prodrug molnupiravir. As the bioactive form, understanding its stability is critical for drug development, formulation, and ensuring therapeutic efficacy. These application notes provide a detailed protocol for assessing the intrinsic stability and forced degradation of NHC-triphosphate. The methodologies are designed to identify degradation pathways, elucidate the structure of potential degradation products, and establish the stability-indicating nature of the analytical methods employed.^[1]

Forced degradation studies are a regulatory requirement and a scientific necessity during drug development.^[1] They involve subjecting the drug substance to conditions more severe than accelerated stability testing to understand its degradation profile.^{[1][2][3]} The primary analytical technique for the quantification of NHC-triphosphate is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), owing to its sensitivity and specificity.^{[4][5]}

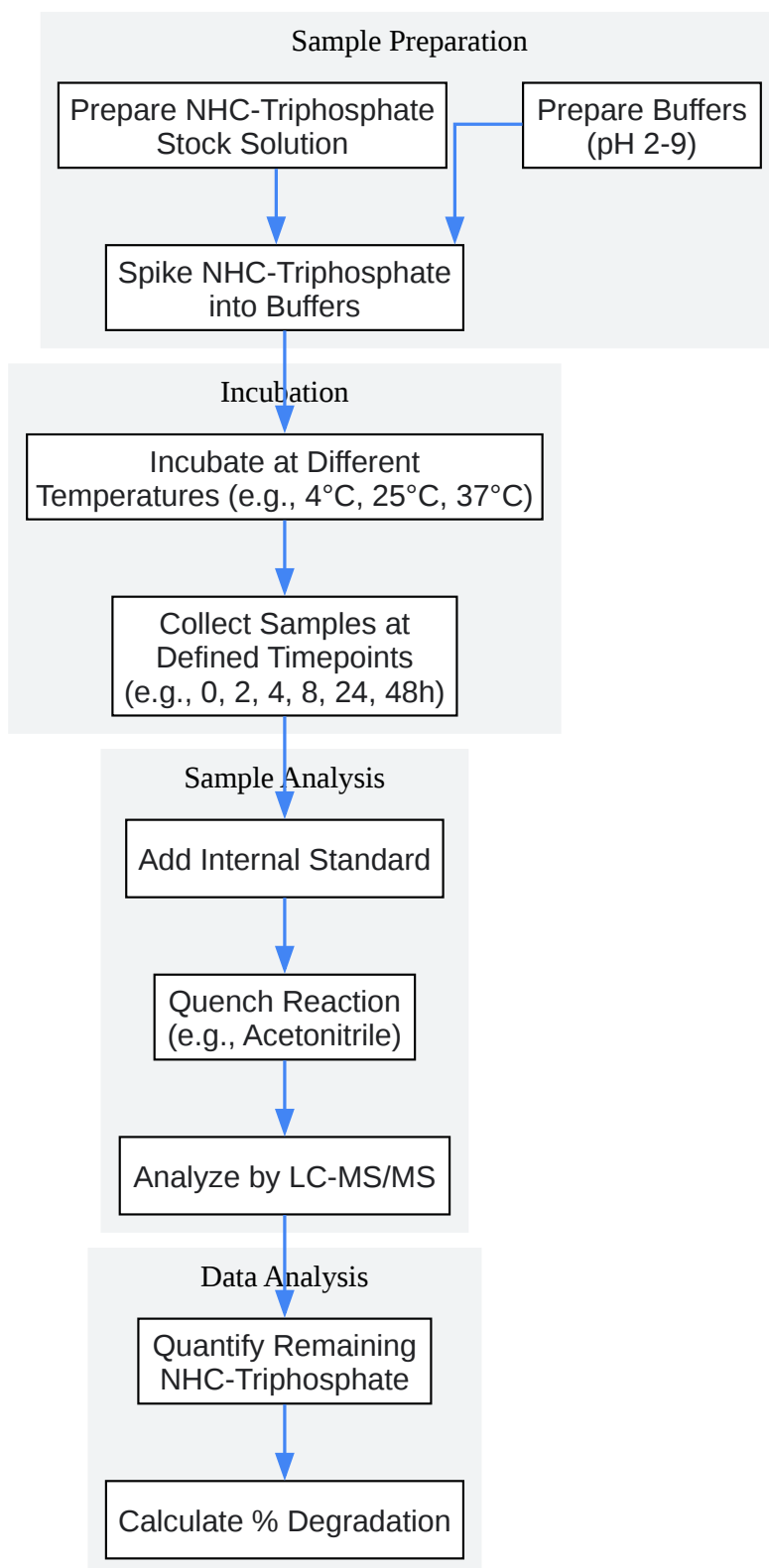
I. Intrinsic Stability Testing Protocol

This protocol outlines the procedure for evaluating the stability of NHC-triphosphate under various pH and temperature conditions.

Materials and Reagents

- NHC-triphosphate (as a solid or a stock solution of known concentration)
- Buffers:
 - pH 2.0-3.5: Glycine-HCl buffer
 - pH 3.0-6.0: Citrate buffer
 - pH 6.0-8.0: Phosphate buffer
 - pH 7.0-9.0: Tris-HCl buffer
- High-purity water
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Isotopically-labeled NHC-triphosphate internal standard (IS)
- Temperature-controlled incubators or water baths

Experimental Workflow for Intrinsic Stability



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Caption: Workflow for intrinsic stability testing of NHC-triphosphate.

Detailed Methodology

- **Preparation of NHC-triphosphate Solutions:** Prepare a stock solution of NHC-triphosphate in high-purity water. From this stock, prepare working solutions in the various pH buffers to a final concentration suitable for LC-MS/MS analysis (e.g., 10 μ M).
- **Incubation:** Aliquot the NHC-triphosphate buffer solutions into separate vials for each time point and temperature condition. Incubate the samples at controlled temperatures (e.g., 4°C, 25°C, and 37°C).
- **Sample Collection:** At specified time intervals (e.g., 0, 2, 4, 8, 24, and 48 hours), remove the respective vials from incubation.
- **Sample Preparation for Analysis:**
 - To a defined volume of the sample, add the isotopically-labeled internal standard.
 - Quench the reaction and precipitate any buffer salts by adding a 3-fold excess of cold acetonitrile.
 - Vortex and centrifuge to pellet the precipitate.
 - Transfer the supernatant for LC-MS/MS analysis.
- **LC-MS/MS Analysis:** Analyze the samples using a validated LC-MS/MS method to quantify the remaining concentration of NHC-triphosphate.^{[4][5]}
- **Data Analysis:** Calculate the percentage of NHC-triphosphate remaining at each time point relative to the initial concentration (time 0).

Data Presentation

Table 1: Stability of NHC-Triphosphate at Various Temperatures and pH

pH	Temperature (°C)	Time (hours)	% NHC-Triphosphate Remaining
2.0	4	0	100
		2	
		4	
		8	
		24	
		48	
2.0	25	0	100
		2	
		4	
		8	
		24	
		48	
...	...	...	...
9.0	37	0	100
		2	
		4	
		8	
		24	

||| 48 ||

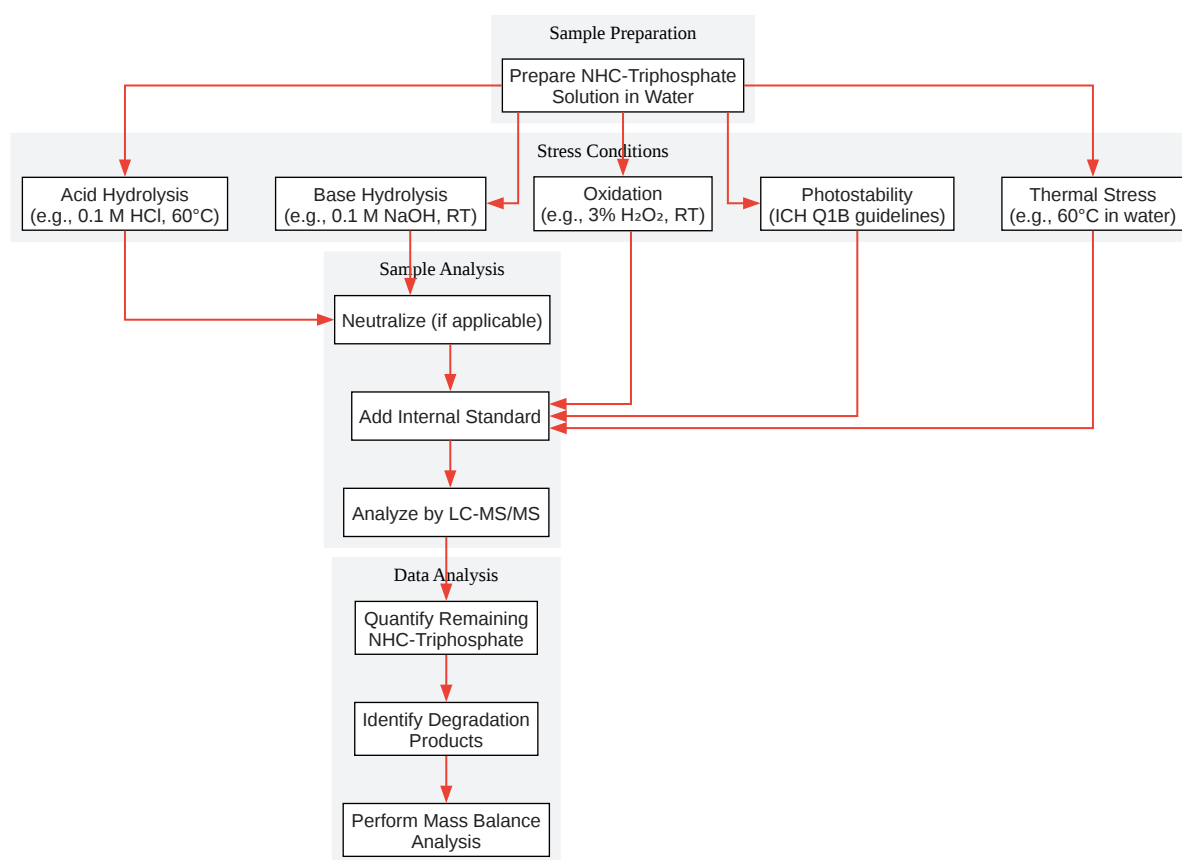
II. Forced Degradation Study Protocol

This protocol is designed to accelerate the degradation of NHC-triphosphate to identify potential degradation products and pathways.^[2] An extent of degradation of 5-20% is generally considered suitable.^[6]

Materials and Reagents

- NHC-triphosphate
- Hydrochloric acid (HCl) for acidic hydrolysis
- Sodium hydroxide (NaOH) for basic hydrolysis
- Hydrogen peroxide (H₂O₂) for oxidative degradation
- High-purity water
- Photostability chamber
- LC-MS/MS system

Experimental Workflow for Forced Degradation



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Caption: Workflow for forced degradation studies of NHC-triphosphate.

Detailed Methodology

- Acid and Base Hydrolysis:
 - Prepare solutions of NHC-triphosphate in 0.1 M HCl and 0.1 M NaOH.
 - Incubate the acidic solution at 60°C and the basic solution at room temperature.
 - At specified time points, withdraw samples and neutralize them.
- Oxidative Degradation:
 - Prepare a solution of NHC-triphosphate in 3% H₂O₂.
 - Incubate at room temperature, protected from light.
 - Withdraw samples at specified time points.
- Photostability:
 - Expose a solution of NHC-triphosphate and the solid substance to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.
 - A control sample should be protected from light.
- Thermal Degradation:
 - Incubate a solution of NHC-triphosphate in high-purity water at 60°C.
 - Withdraw samples at specified time points.
- Sample Analysis:
 - Prepare samples for LC-MS/MS analysis as described in the intrinsic stability protocol.
 - In addition to quantifying the parent compound, monitor for the appearance of new peaks corresponding to degradation products.

- Characterize the major degradation products using high-resolution mass spectrometry (HRMS) and tandem mass spectrometry (MS/MS).

Data Presentation

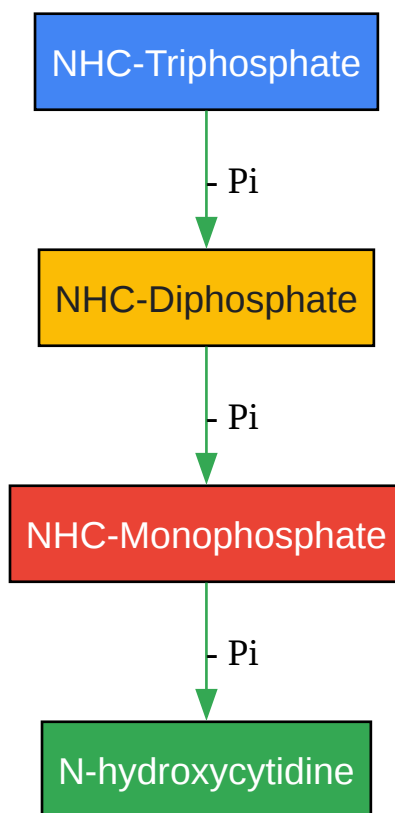
Table 2: Summary of Forced Degradation Results for NHC-Triphosphate

Stress Condition	Duration	% NHC-Triphosphate Degraded	Major Degradation Products (m/z)
0.1 M HCl, 60°C	24 hours		
0.1 M NaOH, RT	8 hours		
3% H ₂ O ₂ , RT	24 hours		
Photostability	ICH Q1B		

| Thermal (60°C) | 48 hours | | |

III. Potential Degradation Pathway

The primary degradation pathway for nucleoside triphosphates involves the hydrolysis of the phosphate chain.



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Caption: Potential hydrolytic degradation pathway of NHC-triphosphate.

Conclusion

The protocols outlined in these application notes provide a robust framework for assessing the stability of NHC-triphosphate. The data generated from these studies are essential for understanding the molecule's intrinsic stability, identifying potential degradation products, and developing stable formulations. The use of LC-MS/MS is crucial for the sensitive and specific quantification required for these analyses.[4][5] It is important to adapt the specific stress conditions and time points based on the preliminary stability profile of the molecule to achieve the target degradation of 5-20%.[6]

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